

Essential Safety and Operational Guidance for 3-Ethylcyclopentane-1-thiol

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Compound of Interest

Compound Name: 3-Ethylcyclopentane-1-thiol

Cat. No.: B15266577

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Disclaimer: No specific Safety Data Sheet (SDS) for **3-Ethylcyclopentane-1-thiol** was located. The following information is synthesized from data on structurally similar compounds, including cyclopentanethiol and ethylcyclopentane, and general safety protocols for handling thiols. Researchers should handle this chemical with caution and perform a risk assessment prior to use.

This guide provides crucial safety and logistical information for the handling and disposal of **3-Ethylcyclopentane-1-thiol**, tailored for researchers, scientists, and professionals in drug development.

Hazard Summary and Personal Protective Equipment (PPE)

3-Ethylcyclopentane-1-thiol is anticipated to be a flammable liquid with a strong, unpleasant odor characteristic of thiols. Based on data for similar compounds, it is likely to cause skin, eye, and respiratory irritation.

Recommended Personal Protective Equipment:

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be necessary for splash hazards.
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber). A flame-resistant lab coat or coveralls should be worn.
Respiratory Protection	All handling should be conducted in a well-ventilated laboratory fume hood. If a fume hood is not available or ventilation is insufficient, a respirator with an appropriate organic vapor cartridge is recommended.

Operational and Handling Plan

Engineering Controls:

- Work exclusively in a certified chemical fume hood to minimize inhalation exposure to the volatile and malodorous compound.
- Ensure an eyewash station and safety shower are readily accessible in the immediate work area.
- Use spark-proof tools and equipment to prevent ignition of flammable vapors.

Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare a quench solution of aqueous sodium hypochlorite (bleach) to neutralize any potential spills and decontaminate equipment.
- Dispensing: Transfer the chemical from its storage container to the reaction vessel inside the fume hood. Use a syringe or cannula for liquid transfers to minimize exposure.

- **Reaction:** Keep the reaction vessel closed to the extent possible. If heating is required, use a controlled heating mantle and monitor the reaction closely.
- **Post-Reaction:** Upon completion, any residual **3-Ethylcyclopentane-1-thiol** should be quenched with the bleach solution.

Disposal Plan

All waste containing **3-Ethylcyclopentane-1-thiol** must be treated as hazardous waste.

Waste Treatment and Disposal Protocol:

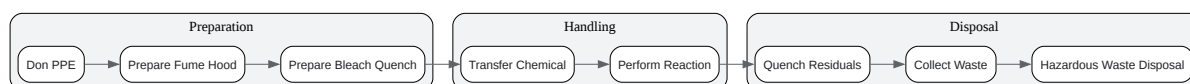
- **Neutralization:** Small quantities of residual thiol can be neutralized by reacting with an excess of sodium hypochlorite solution (household bleach) in the fume hood. This oxidation process helps to mitigate the strong odor and reactivity of the thiol.
- **Collection:** Collect all neutralized waste and any contaminated disposable materials (e.g., gloves, paper towels) in a designated, properly labeled hazardous waste container.
- **Storage:** Store the waste container in a cool, well-ventilated area, away from incompatible materials.
- **Disposal:** Arrange for pick-up and disposal by a certified hazardous waste management company in accordance with local, state, and federal regulations.

Quantitative Data

The following table summarizes the computed physical properties for **3-Ethylcyclopentane-1-thiol**.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ S	PubChem[1]
Molecular Weight	130.25 g/mol	PubChem[1]
XLogP3	2.8	PubChem[1]
Exact Mass	130.08162162 Da	PubChem[1]
Topological Polar Surface Area	1 Å ²	PubChem[1]

Experimental Workflow



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Caption: Workflow for Handling **3-Ethylcyclopentane-1-thiol**.

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References

- 1. 3-Ethylcyclopentane-1-thiol | C₇H₁₄S | CID 64516476 - PubChem [pubchem.ncbi.nlm.nih.gov]
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